

A Comparative Analysis of the Physicochemical Properties of Methyl, Ethyl, and Propyl Benzoates

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Compound of Interest

Compound Name: Ethyl 2-methylbenzoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the key physicochemical properties of methyl benzoate, ethyl benzoate, and propyl benzoate. The information presented is supported by experimental data to assist researchers, scientists, and professionals in drug development in selecting the appropriate compound for their specific applications.

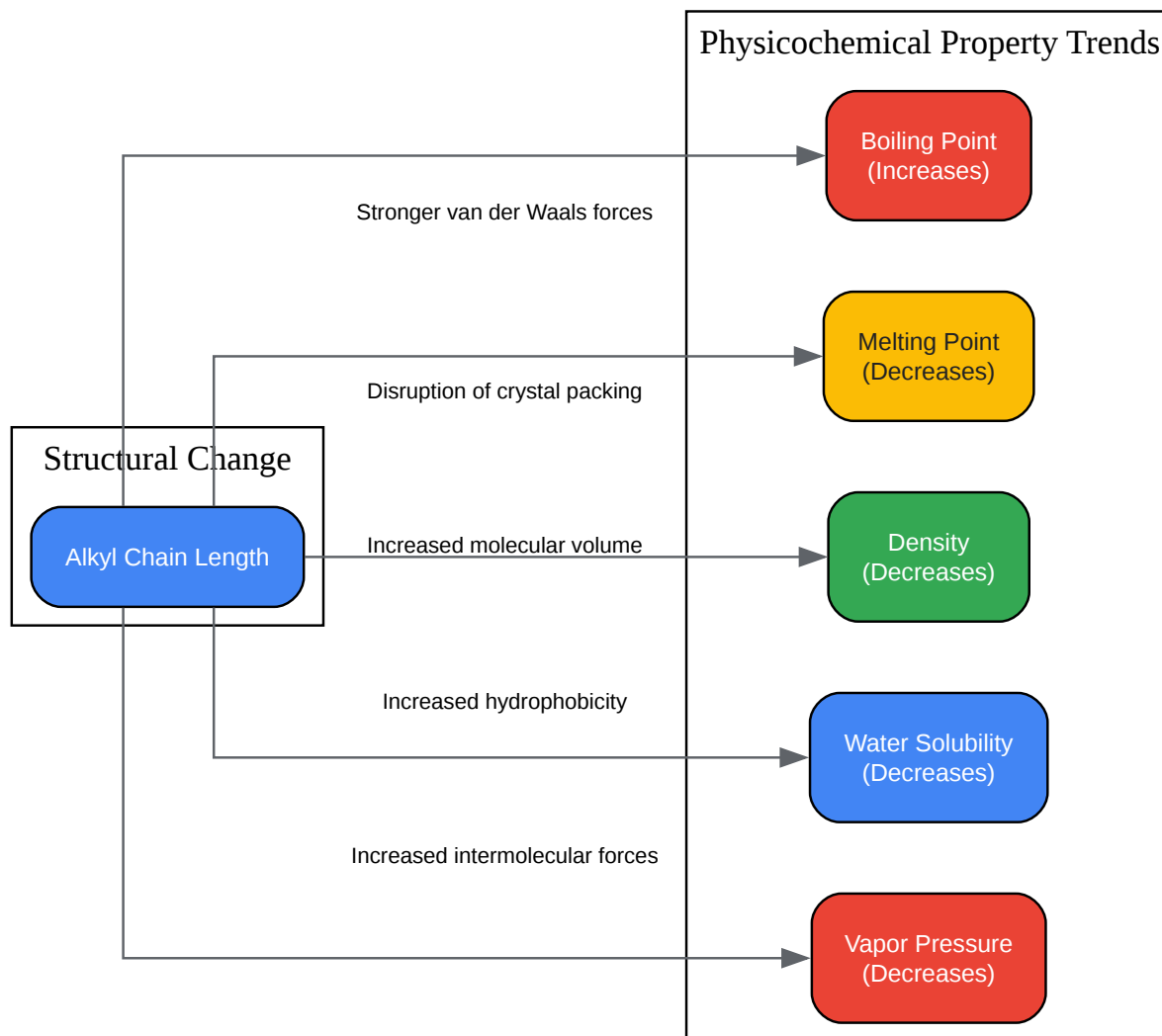
Data Summary

The following table summarizes the key physicochemical properties of methyl, ethyl, and propyl benzoates. As the alkyl chain length increases from methyl to propyl, trends can be observed in properties such as boiling point, density, and water solubility.

Property	Methyl Benzoate	Ethyl Benzoate	Propyl Benzoate
Molecular Formula	C ₈ H ₈ O ₂	C ₉ H ₁₀ O ₂	C ₁₀ H ₁₂ O ₂
Molar Mass (g/mol)	136.15[1][2]	150.17[3][4]	164.20[5][6]
Melting Point (°C)	-12 to -12.5[1][7]	-34[8][9]	-51 to -51.6[10][11] [12]
Boiling Point (°C)	198-199.6[1][7]	211-213[9]	229-231[11]
Density (g/mL)	1.088 at 20°C[7]	1.045 at 25°C[3][8]	1.0230 at 20°C[10]
Water Solubility	Poorly soluble[1][2][7]; 2.1 g/L at 20°C[13]	Almost insoluble[3][8] [9]; 0.7 g/L[4]	Moderately soluble[5]; 176-351 mg/L at 25°C[11]
Vapor Pressure	<1 mmHg at 20°C	1 mmHg at 44°C[3]; 0.26 mmHg[14]	0.063 mmHg at 25°C[11]

Relationship between Alkyl Chain Length and Physicochemical Properties

The logical relationship between the increasing length of the alkyl chain in the benzoate esters and their physicochemical properties can be visualized as follows:



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Caption: Effect of increasing alkyl chain length on key physicochemical properties of benzoate esters.

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physicochemical properties listed above.

1. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline organic compounds, the melting point is a sharp and characteristic range.

- Apparatus: Mel-Temp apparatus or similar, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of the ester is packed into a capillary tube to a height of about 1-2 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
 - The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[15\]](#)[\[16\]](#)
 - For impure compounds, the melting point will be lower and the range broader.[\[15\]](#)[\[17\]](#)

2. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

- Apparatus: Distillation apparatus (round-bottom flask, condenser, receiving flask, thermometer) or a Thiele tube setup, heating mantle or sand bath.
- Procedure (Distillation Method):
 - The ester is placed in a round-bottom flask with a few boiling chips.
 - A simple distillation apparatus is assembled. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.

[18]

- The liquid is heated to a gentle boil.
- The temperature is recorded when the liquid is actively boiling and the condensing vapor is in equilibrium with the liquid. This stable temperature is the boiling point.[19]
- Procedure (Capillary Method):
 - A small amount of the liquid is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube.
 - The setup is heated, and as the liquid's vapor pressure increases, bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.[20]

3. Determination of Density

Density is the mass of a substance per unit volume.

- Apparatus: Pycnometer (a specific gravity bottle) or a hydrometer, analytical balance.
- Procedure (Pycnometer Method):
 - The mass of a clean, dry pycnometer is accurately determined.
 - The pycnometer is filled with the ester, ensuring no air bubbles are present, and weighed again.
 - The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., distilled water) and weighing it.
 - The density of the ester is calculated by dividing the mass of the ester by its volume.

4. Determination of Water Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

- Procedure (Visual Method):
 - A known volume of the ester is added to a known volume of water in a sealed container at a constant temperature.
 - The mixture is agitated to facilitate dissolution.
 - The mixture is allowed to stand, and the point at which a single homogeneous phase is observed or when two distinct layers form is noted.[\[21\]](#) The solubility of esters in water generally decreases as the hydrocarbon chain length increases due to the increased hydrophobic character.[\[22\]](#)[\[23\]](#)

5. Determination of Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

- Apparatus: Ebulliometer or a setup for the transpiration method.
- Procedure (Ebullioscopic Method):
 - An ebulliometer is used to measure the boiling point of the ester at different applied pressures.
 - By plotting the logarithm of the pressure against the reciprocal of the absolute temperature (Clausius-Clapeyron plot), the vapor pressure at a specific temperature can be determined.[\[24\]](#)
- Procedure (Transpiration Method):
 - A stream of an inert gas is passed through or over the liquid ester at a known flow rate and constant temperature.
 - The amount of the substance transported by the gas is determined by trapping and weighing it.

- The vapor pressure is calculated from the amount of substance transported, the volume of gas used, and the temperature.[25]

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